

A Technical Guide to "Significant Societal Consequences" as Defined in Recent Executive Orders

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Recent executive orders (EOs) have introduced the term "significant societal consequences" as a key criterion for the oversight of certain areas of life sciences research. This guide provides an in-depth analysis of how this term is defined and applied, with a particular focus on its implications for researchers, scientists, and drug development professionals. The primary source for this definition is Executive Order 14292, "Improving the Safety and Security of Biological Research," issued on May 5, 2025. This order specifically addresses "dangerous gain-of-function research" and other life science research that could have far-reaching impacts on society.^{[1][2][3][4]}

The purpose of this guide is to offer a clear and actionable understanding of the regulatory landscape, enabling researchers and institutions to navigate the requirements and ensure compliance. We will dissect the definition of "significant societal consequences," detail the types of research activities now under increased scrutiny, and provide a framework for assessing research proposals in this new context.

Defining "Significant Societal Consequences"

Executive Order 14292 does not provide a standalone, quantitative definition of "significant societal consequences." Instead, it defines the term by outlining specific outcomes of what it terms "dangerous gain-of-function research." This research is broadly defined as scientific research on an infectious agent or toxin with the potential to cause disease by enhancing its pathogenicity or increasing its transmissibility.^{[2][4][5][6]}

The EO states that covered research activities are those that "could result in significant societal consequences" and seek to achieve one or more of a list of specified outcomes.^{[1][2][4][5][6][7][8]} Therefore, any research that aims for or results in these outcomes is considered to have significant societal consequences.

The potential effects of such research, if left unrestricted, are described in the EO as including "widespread mortality, an impaired public health system, disrupted American livelihoods, and diminished economic and national security."^{[1][4][9]}

Research Activities with "Significant Societal Consequences"

The following table summarizes the research outcomes that are explicitly defined as having "significant societal consequences" under EO 14292. Researchers whose work involves any of these activities must be aware of the heightened oversight and potential for funding suspension.

Category	Description of Research Outcome
Enhanced Harmful Consequences	Enhancing the harmful consequences (e.g., virulence, morbidity, mortality) of an infectious agent or toxin.
Disruption of Immunological Response	Disrupting a beneficial immunological response or the effectiveness of an immunization against an agent or toxin.
Resistance to Interventions	Conferring resistance to clinically or agriculturally useful prophylactic or therapeutic interventions against an agent or toxin.
Evasion of Detection	Facilitating the ability of an agent or toxin to evade detection methodologies.
Increased Stability and Transmissibility	Increasing the stability, transmissibility, or the ability to disseminate an agent or toxin.
Altered Host Range	Altering the host range or tropism of an agent or toxin.
Enhanced Host Susceptibility	Enhancing the susceptibility of a human host population to an agent or toxin.
Reconstitution of Extinct Agents	Generating or reconstituting an eradicated or extinct agent or toxin.

Source: Executive Order 14292, Section 8.[\[1\]](#)[\[4\]](#)

Methodologies for Assessing Research for "Significant Societal Consequences"

While EO 14292 mandates a pause on and review of the specified research areas, it directs the Office of Science and Technology Policy (OSTP) to develop a new, more stringent federal policy.[\[6\]](#)[\[8\]](#) Until this new policy is implemented, institutions and researchers are required to self-assess their research portfolios.[\[5\]](#)[\[10\]](#)

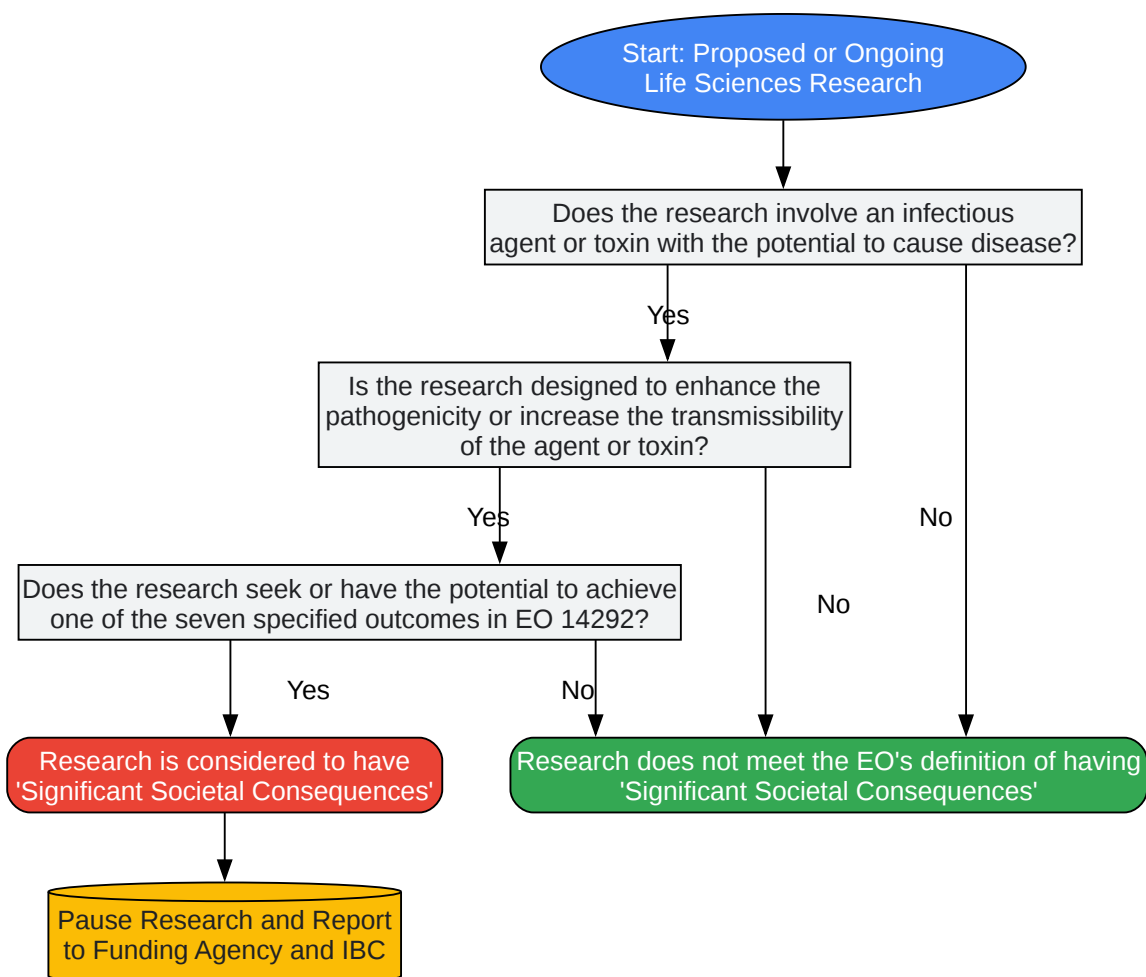
The primary methodology for assessment is a direct comparison of planned or ongoing research activities against the seven categories of outcomes listed in the table above. This involves a thorough review of experimental designs, potential outcomes, and the nature of the pathogens and toxins being studied.

Key Steps in the Assessment Protocol:

- **Identify Research with Potential for Enhanced Pathogenicity or Transmissibility:** The initial screening should identify any research that involves the genetic modification or manipulation of infectious agents or toxins in a way that could enhance their ability to cause disease or spread.
- **Evaluate Against the Seven Categories:** For each identified research project, a detailed analysis must be conducted to determine if it seeks to achieve or could reasonably result in any of the seven outcomes defined in EO 14292.
- **Documentation of Assessment:** A formal, documented assessment should be prepared for each project, outlining the rationale for why it does or does not meet the criteria for research with "significant societal consequences."
- **Institutional Review and Reporting:** The assessment should be reviewed by the institution's Institutional Biosafety Committee (IBC) or equivalent oversight body. Any research identified as falling under the EO's definition must be reported to the funding agency, and the research must be paused.^{[5][8]}

Logical Framework for Assessing "Significant Societal Consequences"

The following diagram illustrates the decision-making process for determining whether a research project falls under the purview of EO 14292.



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Caption: Decision workflow for identifying research with "significant societal consequences."

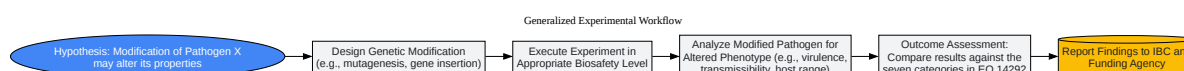
Signaling Pathways and Experimental Workflows

The concept of "signaling pathways" in a molecular biology sense is not directly applicable to the definition of "significant societal consequences." However, we can conceptualize the flow of information and decision-making within the regulatory framework as a pathway.

The experimental workflows that fall under this EO are varied and depend on the specific research question. However, they generally involve techniques in molecular biology, virology, and microbiology that are used to modify the genetic material of pathogens. Examples of such experimental workflows include:

- Site-directed mutagenesis: To alter specific genes that may control virulence or transmissibility.
- Serial passage: To select for more virulent or transmissible strains of a pathogen in cell culture or animal models.
- Recombinant DNA technology: To create chimeric viruses or bacteria with altered properties.
- Synthetic biology: To synthesize novel pathogens or reconstitute extinct ones.

The following diagram illustrates a generalized experimental workflow that could be subject to review under EO 14292.



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Caption: A generalized experimental workflow for pathogen modification.

Conclusion

The term "significant societal consequences" in the context of recent Executive Orders has been given a specific, though qualitative, definition tied to the outcomes of research on

infectious agents and toxins. For researchers, scientists, and drug development professionals, understanding and applying this definition is crucial for compliance and for ensuring the responsible conduct of research. The framework provided in this guide, based on the text of Executive Order 14292, offers a structured approach to assessing research activities and navigating the current regulatory environment. As the OSTP develops new policies, it will be essential to stay informed of any updates or changes to these definitions and requirements.

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